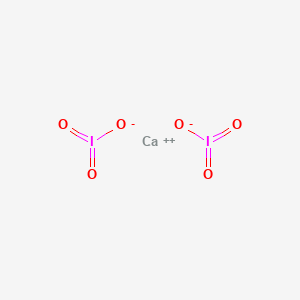

Calcium iodate

• IUPAC Name: calcium;diiodate
• InChI: InChI=1S/Ca.2HIO3/c;2*2-1(3)4/h;2*(H,2,3,4)/q+2;;/p-2
• InChI Key: UHWJJLGTKIWIJO-UHFFFAOYSA-L
• Canonical SMILES: [O-]I(=O)=O.[O-]I(=O)=O.[Ca+2]
• Molecular Formula: Ca(IO3)2, CaI2O6
• DSSTOX Substance ID: DTXSID40960972
• Molecular Weight: 389.88 g/mol
• Physical Description: Dry Powder, Colorless or white odorless solid; [HSDB] Off-white powder; [MSDSonline]
• Solubility: SOLUBILITY IN COLD WATER: 0.20 G/100 CC AT 15 °C; SOLUBILITY IN HOT WATER: 0.67 G/100 CC AT 90 °C, Sol in nitric acid; insol in alcohol, Solubility in water: 0.10 g/100 ml @ 0 °C, 0.95 g/100 ml @ 100 °C, More sol in aq soln of iodides and amino acid soln than in water, Soluble in nitric acid
• Density: 4.519 @ 15 °C/4 °C
• Color/Form: Monoclinic-prismatic crystals, COLORLESS, White crystals or powder
• CAS No.: 7789-80-2, 40563-56-2
• Melting Point: 540 °C (decomposes)

Description

Calcium Iodate, with the molecular formula Ca(IO 3 ) 2 and CAS number 7789-80-2, is a versatile inorganic compound valued in scientific research for its stability and oxidizing properties. This colorless or white, odorless powder has a molecular weight of 389.88 g/mol, a density of approximately 4.52 g/mL, and decomposes at 540°C . It is slightly soluble in water, with a solubility of 0.24 g/100 mL at 20°C, and is insoluble in alcohol . In modern research, this compound serves as an effective precursor for fabricating nanocatalysts. Nanoparticles of Ca(IO 3 ) 2 have been successfully synthesized and applied as a heterogeneous nanocatalyst in green chemistry approaches for the facile one-pot synthesis of nitrogen-containing heterocycles, such as quinoxalines and pyrido[2,3-b]pyrazines . These compounds are of significant interest due to their presence in pharmacologically active molecules, including antibiotics and antivirals . The nanocatalyst facilitates condensation reactions with advantages including high product yields, short reaction times, and easy isolation of products, demonstrating its value in streamlining organic synthesis methodologies . Beyond catalysis, this compound is an important source of iodine and finds primary application as an intermediate in pharmaceutical development, contributing to the manufacture of antiseptics and disinfectants where its oxidizing action damages microorganisms . Its stability also makes it a preferred iodine source in animal feed nutrition studies, where it is utilized for physiological functions like thyroid hormone synthesis . As an oxidizing agent, this compound is incompatible with reducing agents, copper, aluminium, alcohols, sulfur, and phosphorus. It is classified as an oxidizer and irritant, requiring appropriate safety precautions including the use of dust masks, eyeshields, and gloves during handling . This product is intended For Research Use Only and is not intended for diagnostic or therapeutic use in humans or animals.

Preparation Methods

Preparation Methods Overview

Calcium iodate can be prepared by several methods including:

• Direct synthesis from iodine and calcium salts
• Oxidation of iodide or iodine-containing solutions followed by calcium salt precipitation
• Industrial processes utilizing by-products such as saline water from zinc oxide rinsing

Among these, the industrial process using saline water from zinc hypoxide rinsing is notable for its efficiency and environmental advantages.

Industrial Preparation from Saline Water (Zinc Hypoxide Rinsing Brine)

A patented industrial process (CN109250689B) describes a multi-step method using saline water obtained after rinsing zinc hypoxide as raw material. This process is designed for airtight iodine production with low economic cost and high yield.

Process Steps:

Step Number	Description	Key Conditions & Notes
1. Evaporation & Concentration	Evaporate and concentrate zinc hypoxide rinsing brine to Baume degree 50, centrifuge to separate chloride, obtaining iodine-containing brine	Iodized salt content: 0.5-1%; recover chloride for reuse
2. Iodization	Add hydrochloric acid (30% vol.) to adjust pH to 1-2; slowly add 28% hydrogen peroxide while stirring; stop when no iodine forms	Maintain pH 1-2; monitor iodine generation visually; filter to separate solid iodine mud (70-80% elemental iodine)
3. Purification	Add alkali liquor (e.g., 12% sodium hydroxide) to iodine mud; adjust pH to 8-9; stir 30 min; filter to obtain iodine-containing solution	Iodine species: iodide and iodate; total concentration 10-16%
4. Oxidation	Prepare chlorate solution (e.g., 10% potassium chlorate), adjust pH ≤1, heat to 85-90°C; slowly add iodine solution while stirring	Control pH ≤1 and temperature 85-90°C; stop when solution is colorless; filter to remove sulfur impurities
5. Synthesis of this compound	Add calcium salt (e.g., calcium chloride) at molar ratio iodate:calcium = 2:1; adjust pH 6-7; stir 30 min; filter, wash, and dry	Final product: this compound monohydrate with >99.3% purity; yield >90%

Chemical Reactions Involved:

• Iodization (acidic oxidation of iodide to iodine):
  $$
  2I^- + H2O2 + 2HCl \rightarrow I2 + 2Cl^- + 2H2O
  $$

• Purification (alkaline dissolution of iodine mud):
  $$
  3I2 + 6OH^- \rightarrow 5I^- + IO3^- + 3H_2O
  $$

• Oxidation (iodide to iodate via chlorate):
  $$
  5I^- + IO3^- + 6HCl \rightarrow 6Cl^- + 3I2 + 3H2O
  $$
  $$
  I2 + 2ClO3^- + HCl \rightarrow H(IO3)2^- + Cl^- + Cl2 \uparrow
  $$

• Synthesis of this compound monohydrate:
  $$
  H(IO3)2^- + CaCl2 + OH^- \rightarrow Ca(IO3)2 \cdot H2O + 2Cl^-
  $$

Advantages:

• Airtight iodine handling reduces loss and pollution.
• High purity and yield.
• Utilizes industrial by-products, improving sustainability.

Direct Synthesis Method

Another common method involves direct chemical reaction between iodine and calcium salts or iodates:

• Reaction of iodine with water and chlorine to form iodic acid, followed by reaction with calcium salts:

  $$
  I2 + Cl2 + H2O \rightarrow HIO3 \quad (iodic \ acid)
  $$

  $$
  HIO3 + Ca^{2+} \rightarrow Ca(IO3)2 \cdot H2O
  $$

• Precipitation from calcium nitrate and potassium iodate solutions:

  $$
  Ca(NO3)2 \cdot 4H2O + 2KIO3 + 2H2O \rightarrow Ca(IO3)2 \cdot 6H2O + 2KNO_3
  $$

This method is typically carried out by mixing aqueous solutions of potassium iodate and calcium nitrate, followed by crystallization, filtration, and drying to obtain this compound anhydrous or hydrated forms.

Data Table: Solubility of this compound

Temperature (°C)	Solubility in Water (g/100 mL)
20	0.24
30	0.38
40	0.52
60	0.65
80	0.66
90	0.67

Note: this compound has low solubility in water, which favors its use as a stable iodine source in feed and food industries.

Research Findings and Analytical Methods

• Purity and yield: Industrial processes achieve this compound monohydrate purity >99.3% and yields exceeding 90%, with some processes reporting up to 93% yield.

• Content analysis: Samples are typically dissolved in perchloric acid solution, followed by titration with sodium thiosulfate using potassium iodide and starch as indicators for iodine content determination.

• Stability: this compound is more stable than potassium or sodium iodide, resisting oxidation and iodine loss, making it preferred for feed additives.

Summary of Preparation Methods

Method	Raw Materials	Key Steps	Advantages	Typical Purity/Yield
Industrial saline water process	Saline water from zinc hypoxide rinsing	Evaporation, iodization, purification, oxidation, calcium salt precipitation	Airtight, low pollution, high yield	>99.3% purity, >90% yield
Direct synthesis from iodine & calcium salts	Iodine, chlorine, calcium salts	Chlorination, iodic acid formation, precipitation	Simple, direct reaction	High purity (varies)
Reaction of potassium iodate & calcium nitrate	Potassium iodate, calcium nitrate	Mixing, crystallization, filtration	Straightforward, common in labs	High purity

Chemical Reactions Analysis

Calcium iodate undergoes various chemical reactions:

Oxidation-Reduction Reactions: this compound can participate in redox reactions, such as the reduction of iodate to iodide.

Decomposition: Upon heating, this compound decomposes to release oxygen and form calcium iodide.

Reaction with Acids: When reacted with strong acids, this compound forms iodic acid and calcium salts.

Scientific Research Applications

Animal Feed Supplementation

Calcium iodate is widely used as an iodine supplement in animal feeds, addressing iodine deficiencies in livestock. It is preferred over other iodine sources due to its stability and high iodine content, which supports the synthesis of thyroid hormones essential for metabolism, growth, and reproduction in animals .

Key Benefits:

• Improved Health : Iodine plays a crucial role in maintaining metabolic functions and enhancing disease resistance among livestock.
• Enhanced Productivity : Studies have shown that dietary this compound can positively influence egg production and quality in poultry. For instance, a study involving White Leghorn layers demonstrated that various levels of this compound did not significantly affect overall performance but improved eggshell strength at specific concentrations .

Parameter	Control (0 mg/kg)	3.13 mg/kg	10.65 mg/kg
Eggshell Strength (N)	2.5 ± 0.2	3.1 ± 0.3*	2.7 ± 0.2
Feed Conversion Ratio	1.8 ± 0.1	1.7 ± 0.1	1.9 ± 0.1

(*Statistically significant difference)

Pharmacological Applications

This compound has been investigated for its potential as a radioiodine blocker . Research indicates that it can effectively block the uptake of radioactive iodine by the thyroid gland, similar to potassium iodide (KI) and potassium iodate (KIO3). In laboratory studies on rats, this compound was administered alongside radioactive iodine, demonstrating comparable efficacy in preventing thyroidal uptake .

Implications:

• Thyroid Protection : The ability to block radioiodine uptake is critical during nuclear emergencies or for patients undergoing certain medical treatments involving radioactive iodine.

Food Industry Applications

In the food sector, this compound serves multiple roles:

• Dough Conditioner : It is used in bread-making to improve dough strength and volume .
• Iodization of Salt : this compound is employed to fortify table salt with iodine, addressing public health concerns regarding iodine deficiency.

Regulatory Status:

The FDA recognizes this compound as "generally regarded as safe" (GRAS) when used as a food additive .

Case Study 1: Iodine Supplementation in Poultry

A controlled study involving commercial laying hens assessed the impact of this compound on egg production and quality over a twelve-week period. The results indicated that while overall productivity remained stable across varying iodine levels, specific concentrations of this compound significantly enhanced eggshell strength, highlighting its beneficial role in poultry nutrition.

Case Study 2: Radioiodine Uptake Blocking

Research conducted on laboratory rats demonstrated that administration of this compound effectively reduced thyroid uptake of radioactive iodine when compared to control groups receiving no supplementation. This study underscores the potential use of this compound in scenarios requiring thyroid protection from radiation exposure.

Mechanism of Action

The mechanism of action of calcium iodate primarily involves its role as a source of iodine. In biological systems, iodine is essential for the synthesis of thyroid hormones, which regulate various metabolic processes. This compound releases iodate ions, which are reduced to iodide in the body and utilized by the thyroid gland to produce hormones .

Comparison with Similar Compounds

Key Properties:

• Physical State : Colorless or white crystalline solid .
• Melting Point : Decomposes before melting at ~540°C .
• Solubility : Sparingly soluble in water (~0.09 g/100 mL at 20°C), requiring specialized methods like gel growth for crystal synthesis .
• Thermal Stability : Dynamic thermogravimetric analysis (TGA) shows decomposition in air starting at ~400°C, with weight loss attributed to iodine oxide release .
• Applications: Nutritional Source: Primary iodine supplement in animal feed (poultry, livestock) and table salt . Catalysis: Nanocatalyst for synthesizing heterocyclic organic compounds (e.g., quinoxalines) with high recyclability (>9 cycles) . Industrial: Oxidizing agent in disinfectants, antiseptics, and deodorants .

Comparison with Similar Iodate Compounds

Calcium iodate is compared to sodium iodate (NaIO₃) and potassium iodate (KIO₃) , focusing on stability, solubility, applications, and safety.

Chemical Stability and Reactivity

Property	This compound	Sodium Iodate	Potassium Iodate
Thermal Stability	Decomposes at ~400°C	Decomposes at ~476°C	Decomposes at ~560°C
Oxidizing Power	Moderate (UN 1479, Class 5.1)	Strong (UN 1479, Class 5.1)	Strong (UN 1479, Class 5.1)
Hygroscopicity	Low	High	Moderate

• Key Insight : this compound’s lower solubility and slower decomposition make it preferable for long-term storage in humid environments compared to sodium and potassium iodates .

Solubility and Bioavailability

Compound	Solubility in Water (g/100 mL, 20°C)	Bioavailability in Feed
This compound	0.09	High (stable in GI tract)
Sodium Iodate	9.3	High (rapid absorption)
Potassium Iodate	4.7	High (similar to NaIO₃)

• Key Insight : this compound’s low solubility reduces iodine leaching in feed, ensuring sustained release in animal diets .

Unique Advantages of this compound

Natural Abundance : Mined as lautarite, a major iodine source in Chile’s Atacama Desert .

Stability : Resists efflorescence and retains catalytic activity after multiple cycles .

Versatility : Dual role as nutrient (thyroxine synthesis in poultry ) and industrial oxidizer .

Biological Activity

Calcium iodate, represented chemically as $\text{Ca IO}_3)_2$, is an inorganic compound that has garnered attention for its biological activity, particularly in the fields of nutrition, medicine, and agriculture. This article explores the biological effects, mechanisms of action, and potential applications of this compound, supported by relevant data tables and case studies.

This compound is primarily known for its role as an iodine supplement in animal feed and human nutrition. Iodine is essential for thyroid function and overall metabolic regulation. This compound serves as a stable source of iodine, which is crucial in preventing iodine deficiency disorders.

This compound dissociates in aqueous solutions to release calcium ions ($\text{Ca}^{2+}$) and iodate ions ($\text{IO}_3^-$). The bioactivity of this compound can be attributed to:

• Iodine Availability : It provides a bioavailable form of iodine that is readily absorbed by the body.
• Calcium Supplementation : It contributes to calcium intake, which is vital for bone health and metabolic processes.

3.1 Thyroid Function

A study conducted with 24 male adults demonstrated that this compound has a higher uptake of radioactive iodine compared to potassium iodate. The mean absorption rate for this compound was 76.4%, suggesting its efficacy in enhancing iodine bioavailability for thyroid function .

Iodine Source	Mean Absorption Rate (%)
This compound	76.4
Potassium Iodate	69.4

3.2 Antibacterial Properties

Research indicates that this compound exhibits antibacterial activity. In vitro studies have shown that this compound can reduce bacterial counts significantly when used in biomaterials . This property suggests its potential use in medical applications, particularly in preventing infections associated with implants.

3.3 Effects on Animal Health

In a study assessing the impact of different levels of this compound on broiler chickens, it was found that higher dietary this compound levels led to increased blood thyroxine levels (T4) during the growth period . This indicates its role in enhancing thyroid hormone production, which is crucial for growth and metabolism in poultry.

This compound Level (mg/kg)	T4 Level (ng/mL)
Low	5.2
Medium	6.8
High	8.5

4. Safety and Toxicology

This compound is generally regarded as safe (GRAS) by the FDA when used as a food additive. However, excessive intake can lead to thyroid dysfunction due to overproduction of thyroid hormones . A comprehensive toxicological profile indicates that while it is effective in blocking radioiodine uptake, caution should be exercised regarding dosage .

5. Conclusion

This compound plays a significant role in biological systems through its provision of iodine and calcium. Its applications span from nutritional supplementation to potential therapeutic uses due to its antibacterial properties. Ongoing research continues to explore its efficacy and safety across various domains.

6. References

• N. Ikeda et al., "Bioactivity and antibacterial activity of iodine-containing calcium titanate," Biomaterials Advances (2022).
• A study on iodine availability from this compound .
• "Effect of different this compound levels on performance," Scholars Research Library .
• CDC Draft Toxicological Profile for Iodine .
• "this compound-another effective blocker of radioiodine uptake," PubMed .

Q & A

Q. How can the molar solubility and solubility product constant (Ksp) of calcium iodate be experimentally determined in aqueous systems?

Methodological Answer:

• Procedure : Titrate saturated solutions of Ca(IO₃)₂ in pure water and in 0.0100 M KIO₃ using sodium thiosulfate to quantify iodate concentration .
• Calculations :
  • For pure water: Molar solubility (s) = [IO₃⁻]/2; Ksp = [Ca²⁺][IO₃⁻]² = 4s³ .
  • For KIO₃ solution: Subtract 0.0100 M from total [IO₃⁻] to isolate contributions from Ca(IO₃)₂ dissolution. Ksp should remain consistent if experimental errors (e.g., air oxidation of I⁻ to I₂) are minimized .
• Error Analysis : A 10% error in solubility measurement amplifies to ~30% error in Ksp due to its cubic dependence on s .

Q. What experimental precautions are critical to avoid errors in solubility studies of this compound?

Methodological Answer:

• Oxidation Control : Limit exposure of solutions to air to prevent iodide (I⁻) oxidation to I₂, which artificially inflates iodate concentrations .
• Titration Timing : Perform titrations immediately after solution preparation to minimize kinetic interference from side reactions .
• Ion Activity : Account for ionic strength effects in KIO₃ solutions using activity coefficients, as high iodate concentrations may deviate from ideal behavior .

Q. How does the common ion effect influence this compound solubility, and how can this be validated experimentally?

Methodological Answer:

• Principle : Le Châtelier’s principle predicts reduced solubility in KIO₃ solutions due to increased [IO₃⁻], shifting equilibrium toward solid Ca(IO₃)₂ .
• Validation : Compare solubility in pure water (e.g., ~0.08 M at 25°C) with values in 0.01 M KIO₃. A significant decrease confirms the common ion effect .

Advanced Research Questions

Q. What synthetic methods are available for this compound crystals, and how do growth conditions affect morphology?

Methodological Answer:

• Gel Growth : Use silica gel matrices to grow monoclinic Ca(IO₃)₂·H₂O crystals. Adjust pH (optimal ~4.2) and gel density to control nucleation rates and crystal size .
• Liesegang Phenomena : Observe periodic precipitation patterns in gels to study diffusion-controlled crystallization kinetics .
• Thermal Decomposition : Synthesize anhydrous Ca(IO₃)₂ via controlled heating (~540°C) of hydrates, monitoring O₂ and I₂ release .

Q. How can computational models explain iodine incorporation into calcium carbonate polymorphs, and what implications does this have for geochemical proxies?

Methodological Answer:

• DFT Simulations : Calculate strain energies and substitution preferences of IO₃⁻ in calcite, aragonite, and vaterite. Results show iodate favors vaterite due to lower structural distortion .
• Paleoproxy Relevance : I/Ca ratios in biogenic carbonates (e.g., foraminifera) must account for polymorph-specific iodate partitioning to avoid misinterpretations of historical ocean oxygenation .

Q. Why do discrepancies arise in reported Ksp values for this compound, and how can these be resolved?

Methodological Answer:

• Sources of Error :
  • Impurities : Trace CaCl₂ or Ca(NO₃)₂ in reagents introduces excess Ca²⁺, altering solubility equilibria .
  • Oxidation Artifacts : Prolonged solution storage increases [IO₃⁻] via air oxidation, inflating Ksp .
• Resolution : Standardize protocols for solution preparation, titration timing, and impurity screening. Cross-validate results using ion-selective electrodes or spectroscopic methods .

Q. How does this compound’s stability under environmental conditions inform its role in natural mineral formations?

Methodological Answer:

• Natural Occurrence : Lautarite (anhydrous Ca(IO₃)₂) forms in arid, iodine-rich environments. Thermodynamic simulations confirm its stability over geologic timescales under low-humidity conditions .
• Synthetic Stability : Compare synthetic Ca(IO₃)₂ decomposition kinetics (e.g., TGA/DSC) with natural samples to infer environmental formation pathways .

Data Contradiction Analysis

Q. How should researchers address conflicting reports on this compound’s solubility in mixed electrolyte systems?

Methodological Answer:

• Re-evaluate Assumptions : Confirm whether studies account for activity coefficients, ion pairing, or side reactions (e.g., Ca²⁺-IO₃⁻ complexation) .
• Systematic Testing : Measure solubility in controlled ionic matrices (e.g., NaCl, KCl) to isolate specific ion interactions .

Q. What factors explain variability in this compound’s efficacy as an iodine source in biological systems?

Methodological Answer:

• Bioavailability Studies : Compare dissolution rates of Ca(IO₃)₂ in simulated gastric fluids versus pure water. Slower dissolution in acidic media may reduce iodine uptake efficiency .
• Stability Testing : Monitor iodine loss in feed matrices under varying humidity and temperature to optimize formulation .
